

An In-depth Technical Guide to the Chemical Properties of Sodium Chromate Decahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromic acid, disodium salt, decahydrate*

Cat. No.: *B078661*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium chromate decahydrate ($\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$) is an inorganic compound that exists as yellow, translucent, efflorescent crystals. It is the decahydrate form of sodium chromate, a salt of chromic acid. This compound is of significant interest in various industrial and research applications, including as a corrosion inhibitor, a dyeing auxiliary, and in the manufacturing of pigments. However, its utility is paralleled by its significant toxicological profile, as it is a hexavalent chromium compound, a known human carcinogen. This technical guide provides a comprehensive overview of the core chemical properties of sodium chromate decahydrate, detailed experimental protocols for their determination, and a summary of its toxicological mechanism of action, tailored for a scientific audience.

Core Chemical and Physical Properties

The fundamental chemical and physical properties of sodium chromate decahydrate are summarized in the tables below. These properties are crucial for its handling, application, and in the development of safety protocols.

Table 1: General and Physical Properties of Sodium Chromate Decahydrate

Property	Value	Reference
Chemical Formula	$\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$	[1]
Molar Mass	342.13 g/mol	[1]
Appearance	Yellow, translucent, efflorescent monoclinic crystals	[1][2]
Odor	Odorless	[3]
Density	1.483 g/cm ³	[2]
Melting Point	19.92 °C (decomposes)	[1][2]
Hygroscopicity	Hygroscopic, deliquescent in moist air	[2]

Table 2: Solubility Data for Sodium Chromate

Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Reference
Water	20	Very soluble	[1]
Water (as Na_2CrO_4)	25	87.6	[2]
Ethanol	25	Sparingly soluble	[1]
Methanol (as Na_2CrO_4)	25	0.344 g/100 ml	[3][4]

Table 3: Reactivity and Stability

Property	Description	Reference
Thermal Stability	Decomposes at its melting point.	[3]
Oxidizing Properties	Strong oxidizing agent.	[2]
Reactivity with Acids	Reacts with acids to form sodium dichromate.	[3][4]
Incompatibilities	Strong acids, combustible materials, reducing agents.	[2]

Experimental Protocols

Detailed and standardized methodologies are essential for the accurate and reproducible determination of chemical properties. The following section outlines protocols for key experiments.

Determination of Water Solubility (Adapted from OECD Test Guideline 105)

This method describes the flask method, suitable for substances with solubilities above 10^{-2} g/L.

Principle: A saturated solution of sodium chromate decahydrate is prepared by stirring an excess of the substance in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

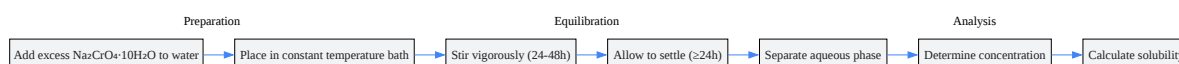
- Constant temperature water bath
- Stirring mechanism (e.g., magnetic stirrer)
- Glass flasks with stoppers

- Analytical balance
- Centrifuge or filtration apparatus
- Suitable analytical instrument for determining chromium concentration (e.g., Atomic Absorption Spectrometer, ICP-OES)

Procedure:

- Add an excess amount of sodium chromate decahydrate to a flask containing a known volume of deionized water.
- Place the flask in a constant temperature water bath set at the desired temperature (e.g., 20 ± 0.5 °C).
- Stir the solution vigorously for a sufficient time to reach equilibrium (preliminary tests should be conducted to determine the time to reach equilibrium, typically 24-48 hours).
- After stirring, allow the solution to stand in the water bath for at least 24 hours to allow for phase separation.
- Carefully separate the aqueous phase from the undissolved solid by centrifugation or filtration. Ensure the temperature is maintained during this step.
- Determine the concentration of sodium chromate in the clear aqueous phase using a calibrated analytical method.
- Perform at least three determinations.

Calculation: The water solubility is expressed as the mass of the substance per volume or mass of water (e.g., g/L or g/100g).



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Experimental workflow for determining water solubility.

Determination of Melting Point (Capillary Method)

Principle: A small, uniform sample of the crystalline substance is heated in a capillary tube at a controlled rate in a melting point apparatus. The temperatures at which the substance begins to melt and is completely molten are recorded as the melting range.

Apparatus:

- Melting point apparatus with a heating block and temperature control
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Ensure the sodium chromate decahydrate sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 10°C below the expected melting point.
- Then, decrease the heating rate to 1-2°C per minute.
- Record the temperature at which the first drop of liquid is observed (onset of melting).
- Continue heating slowly and record the temperature at which the last solid particle melts (completion of melting).

- The recorded range is the melting point of the substance.

Determination of pH of an Aqueous Solution (Adapted from ISO 10523:2008)

Principle: The pH of a solution is determined electrometrically using a glass electrode and a reference electrode, or a combination electrode. The potential difference between the electrodes is proportional to the pH of the solution.

Apparatus:

- pH meter with a glass and reference electrode (or a combination electrode)
- Standard buffer solutions (e.g., pH 4.00, 7.00, and 10.00)
- Beakers
- Magnetic stirrer and stir bar
- Thermometer

Procedure:

- Calibrate the pH meter using at least two standard buffer solutions that bracket the expected pH of the sample.
- Prepare a solution of sodium chromate decahydrate of a specified concentration (e.g., 1% w/v) in deionized water.
- Place the solution in a beaker and add a magnetic stir bar.
- Immerse the pH electrode and a thermometer into the solution and stir gently.
- Allow the reading to stabilize and record the pH value and the temperature.

Reactivity Profile

Oxidizing Agent

Sodium chromate is a strong oxidizing agent. Its oxidizing potential can be demonstrated by its reactions with reducing agents. For instance, in acidic solution, chromate(VI) can be reduced to chromium(III) by agents like sulfur dioxide or ascorbic acid.

Reaction with Acids

In an acidic medium, the yellow chromate ion (CrO_4^{2-}) undergoes a condensation reaction to form the orange dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$). This is a reversible equilibrium reaction:

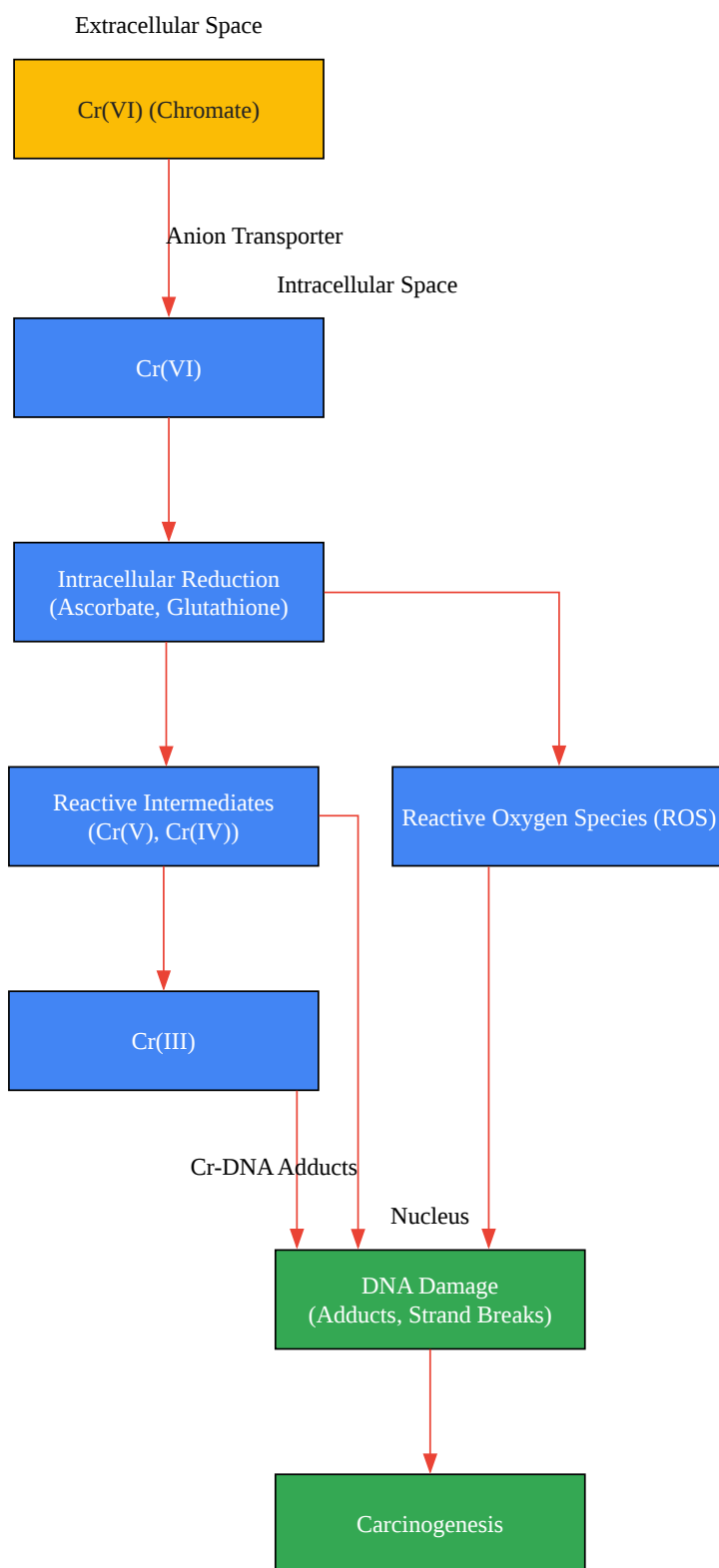


Further acidification can lead to the formation of chromium trioxide (CrO_3).

Toxicological Profile: Mechanism of Carcinogenesis

The carcinogenicity of sodium chromate is attributed to the hexavalent chromium (Cr(VI)) ion. The "uptake-reduction" model explains its mechanism of action.

- **Cellular Uptake:** Being structurally similar to sulfate (SO_4^{2-}) and phosphate (PO_4^{3-}) anions, the chromate ion (CrO_4^{2-}) is readily transported into cells via non-specific anion transport channels.^{[5][6]}
- **Intracellular Reduction:** Once inside the cell, Cr(VI) is reduced by various intracellular components, such as ascorbate (Vitamin C) and glutathione, through a series of one-electron steps. This reduction process generates reactive intermediates, including Cr(V) and Cr(IV) , and reactive oxygen species (ROS) like hydroxyl radicals.^{[7][8]}
- **DNA Damage:** The highly reactive intermediates and ROS can cause significant damage to cellular macromolecules, most critically DNA. This includes the formation of DNA adducts (where chromium binds directly to DNA), DNA strand breaks, and oxidative damage to DNA bases.^{[7][8]} The ultimate reduction product, Cr(III) , is thought to be the primary species that forms stable crosslinks with DNA, leading to genotoxicity.
- **Carcinogenesis:** The resulting DNA damage, if not properly repaired, can lead to mutations, chromosomal aberrations, and genomic instability, ultimately contributing to the initiation and promotion of cancer.



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Toxicological pathway of hexavalent chromium.

Conclusion

Sodium chromate decahydrate possesses distinct chemical and physical properties that are important for its industrial applications. However, its classification as a hexavalent chromium compound necessitates a thorough understanding of its reactivity and, most importantly, its toxicological profile. The information presented in this guide, including the standardized experimental protocols and the elucidated mechanism of carcinogenesis, is intended to provide researchers, scientists, and drug development professionals with the essential knowledge for the safe handling, use, and further investigation of this compound. Strict adherence to safety protocols is paramount when working with any hexavalent chromium compound due to its severe health hazards.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Sodium Chromate Decahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078661#chemical-properties-of-sodium-chromate-decahydrate]

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